

# Essential Safety and Logistical Information for Handling JW74

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## Compound of Interest

Compound Name: JW74

Cat. No.: B1684662

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This document provides critical safety and logistical guidance for the handling of **JW74**, a potent small molecule inhibitor of the Wnt/ $\beta$ -catenin signaling pathway. Adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

## Compound Information

**JW74** is a specific inhibitor of the canonical Wnt signaling pathway, targeting tankyrase.<sup>[1]</sup> While a comprehensive toxicological profile has not been fully established, its mechanism of action necessitates cautious handling as it may affect cellular processes in non-target organisms.

Property	Value	Source
CAS Number	863405-60-1	
Molecular Formula	C24H20N6O2S	
Molecular Weight	456.52 g/mol	
Appearance	Off-white to white solid	
Solubility	Soluble in DMSO, sparingly soluble in Ethanol, insoluble in Water	

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **JW74**. The following PPE is mandatory for handling the compound in its solid form and in solution.

PPE Item	Specification	Rationale
Gloves	Nitrile, double-gloved	Prevents skin contact. Double gloving provides an extra layer of protection.
Eye Protection	Chemical safety goggles or face shield	Protects eyes from dust particles and splashes.
Lab Coat	Standard, fully buttoned	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 respirator or higher	Required when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles.

## Operational Plan: Handling and Storage

### Engineering Controls

- Chemical Fume Hood: All handling of solid **JW74** and preparation of stock solutions must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Safety Shower and Eyewash Station: Must be readily accessible in the laboratory where **JW74** is handled.

## Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood by lining it with absorbent bench paper.
- Weighing (Solid Form):
  - Perform all weighing of solid **JW74** within the fume hood.
  - Use anti-static weighing dishes to prevent dispersal of the powder.
  - Carefully transfer the desired amount to a tared container.
- Solution Preparation:
  - Add the solvent (e.g., DMSO) to the vial containing the solid **JW74**.
  - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- Use in Experiments:
  - When adding **JW74** solutions to cell cultures or other experimental systems, handle with care to avoid splashes or aerosol generation.
- Post-Handling:
  - Wipe down the work area in the fume hood with an appropriate deactivating agent (e.g., a solution of mild detergent followed by 70% ethanol).
  - Dispose of all contaminated materials as outlined in the Disposal Plan (Section 4).
  - Remove PPE in the correct order to avoid self-contamination (see workflow diagram below).

## Storage

- Solid **JW74**: Store in a tightly sealed container at -20°C.
- **JW74** in Solution: Aliquot stock solutions to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. Clearly label all vials with the compound name, concentration, solvent, and date of preparation.

## Disposal Plan

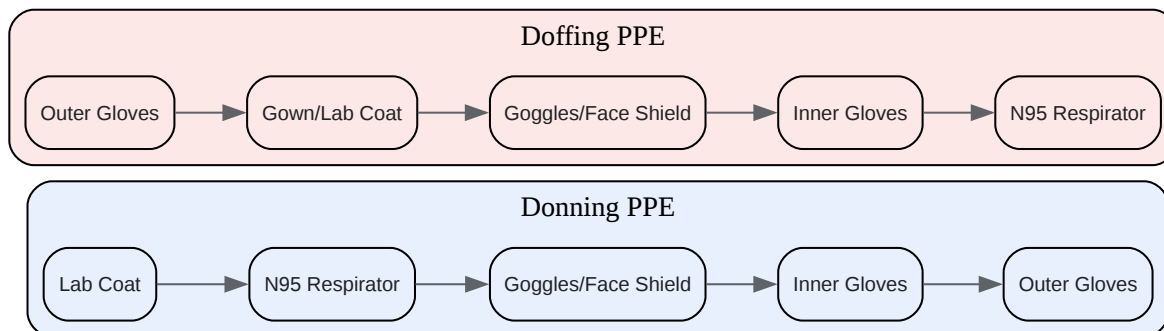
All waste contaminated with **JW74** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid JW74	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste bag within the fume hood. Seal the bag before removing it from the hood.
Liquid Waste (e.g., unused solutions, contaminated media)	Collect in a sealed, leak-proof container labeled "Hazardous Waste" with the full chemical name (JW74) and solvent.
Contaminated PPE	Dispose of in the designated hazardous waste stream immediately after use.

## Emergency Procedures

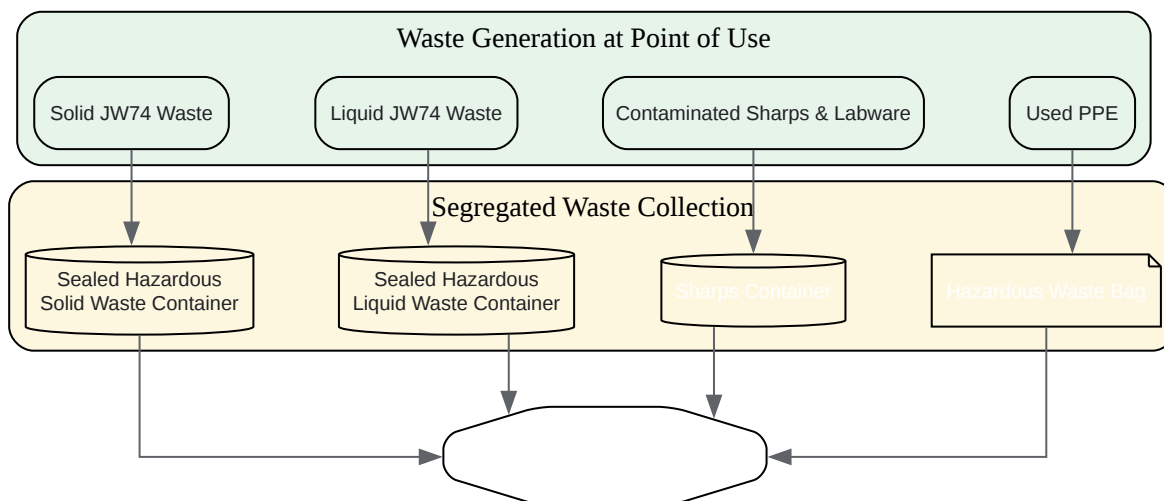
Situation	Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal. For large spills, contact the institutional safety office immediately.

## Visual Workflows



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Caption: Workflow for donning and doffing Personal Protective Equipment.



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Caption: Waste disposal stream for materials contaminated with **JW74**.

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## References

- 1. selleckchem.com [selleckchem.com]
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